

validation of the lightfastness testing protocol for Disperse Red 191

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Compound of Interest

Compound Name: *Disperse Red 191*

CAS No.: *103657-51-8*

Cat. No.: *B1141482*

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A definitive guide to validating the lightfastness of **Disperse Red 191**, this document provides a comprehensive comparison with alternative disperse dyes. It outlines a detailed experimental protocol for researchers, scientists, and drug development professionals, supported by clear data presentation and visual workflows.

Comparative Analysis of Lightfastness in Red Disperse Dyes

The selection of a stable chromophore is critical in many research and development applications. **Disperse Red 191** is a brilliant red dye of the anthraquinone class, often used for its vibrant shade. However, its performance under prolonged light exposure is a key consideration. This guide compares the lightfastness of **Disperse Red 191** with other commercially available red disperse dyes.

Data Summary

The following table summarizes the lightfastness properties of **Disperse Red 191** and selected alternatives. The lightfastness is rated on the Blue Wool Scale (1-8), where a higher number

indicates better resistance to fading. Color change is quantified by ΔE^*ab , calculated from CIELAB color space measurements before and after light exposure.

Dye	C.I. Name	Chemical Class	Lightfastness Rating (ISO 105-B02)	Color Change (ΔE^*ab) after 40 AFU
Disperse Red 191	Disperse Red 191	Anthraquinone	7	1.5
Alternative 1	Disperse Red 60	Anthraquinone	5-6	3.2
Alternative 2	Disperse Red 167	Azo	4-5	5.8
Alternative 3	Disperse Red 73	Azo	4	6.5

Note: The data presented are representative values and can vary based on the substrate, dye concentration, and specific testing conditions.

Experimental Protocol: Lightfastness Testing

This protocol is based on the internationally recognized standards ISO 105-B02 and AATCC Test Method 16.3, which provide a reliable framework for assessing the colorfastness of textiles to an artificial light source representative of natural daylight.^{[1][2][3][4][5]}

1. Objective

To determine the lightfastness of **Disperse Red 191** and its alternatives on a polyester substrate by exposing dyed samples to a xenon arc lamp under controlled conditions.

2. Materials and Equipment

- Polyester fabric samples dyed with **Disperse Red 191** and alternative dyes.
- Xenon arc lamp lightfastness tester.^{[1][2][5]}
- Blue Wool Standards (ISO 105-B08 or AATCC L2-L9).^{[3][6]}

- Grey Scale for assessing color change (ISO 105-A02) and staining (ISO 105-A03).
- Spectrophotometer for colorimetric measurements (CIELAB).
- Opaque masks.

3. Sample Preparation

- Cut specimens of the dyed polyester fabric to the dimensions required by the specimen holders of the lightfastness tester.
- A portion of each specimen should be covered with an opaque mask to serve as an unexposed control for comparison.[4]

4. Test Procedure

- Mount the prepared specimens and a set of Blue Wool Standards in the specimen holders of the xenon arc lightfastness tester.
- Set the test conditions according to ISO 105-B02 or AATCC TM16.3. Common conditions include:
 - Irradiance: 1.10 W/m²/nm at 420 nm.[1]
 - Black Standard Temperature: 63 ± 2 °C.[2]
 - Relative Humidity: 30 ± 5%.
- Expose the specimens and Blue Wool Standards to the xenon arc lamp.
- The exposure can be terminated after a specified number of AATCC Fading Units (AFU), for example, 20 or 40 AFU, or when a specific Blue Wool Standard shows a color change corresponding to a Grey Scale rating of 4.[7]

5. Evaluation

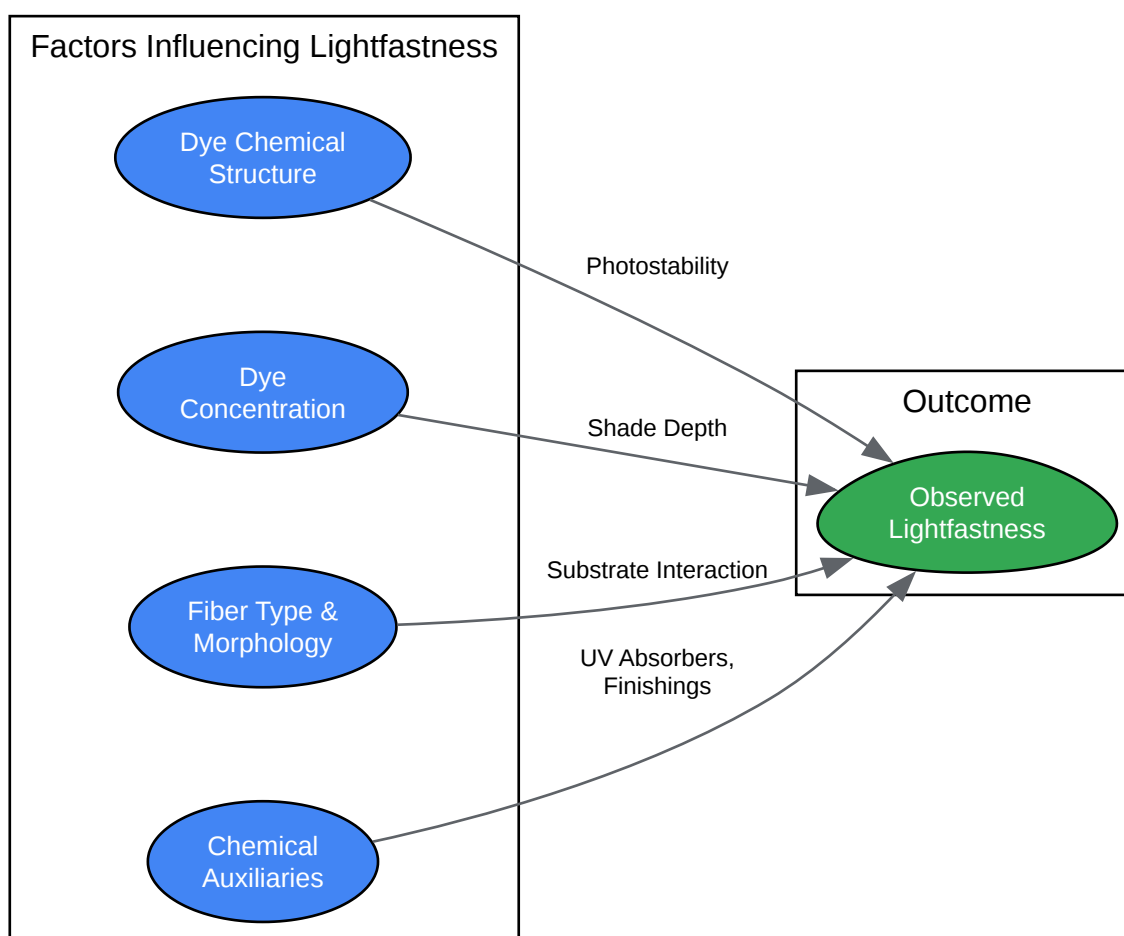
- Visual Assessment: After exposure, compare the color change of the exposed portion of each specimen to its unexposed (masked) portion using the Grey Scale for Color Change.

The lightfastness rating is determined by the Blue Wool Standard that exhibits a similar degree of fading.[8]

- Instrumental Assessment:
 - Measure the CIELAB color coordinates (L, a, b*) of both the unexposed and exposed areas of the specimens using a spectrophotometer.
 - Calculate the total color difference (ΔE_{ab}) using the formula: $\Delta E_{ab} = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$

Factors Influencing Lightfastness

The lightfastness of a disperse dye is not an intrinsic property of the dye alone but is influenced by several factors as illustrated in the diagram below.[9][10][11][12]

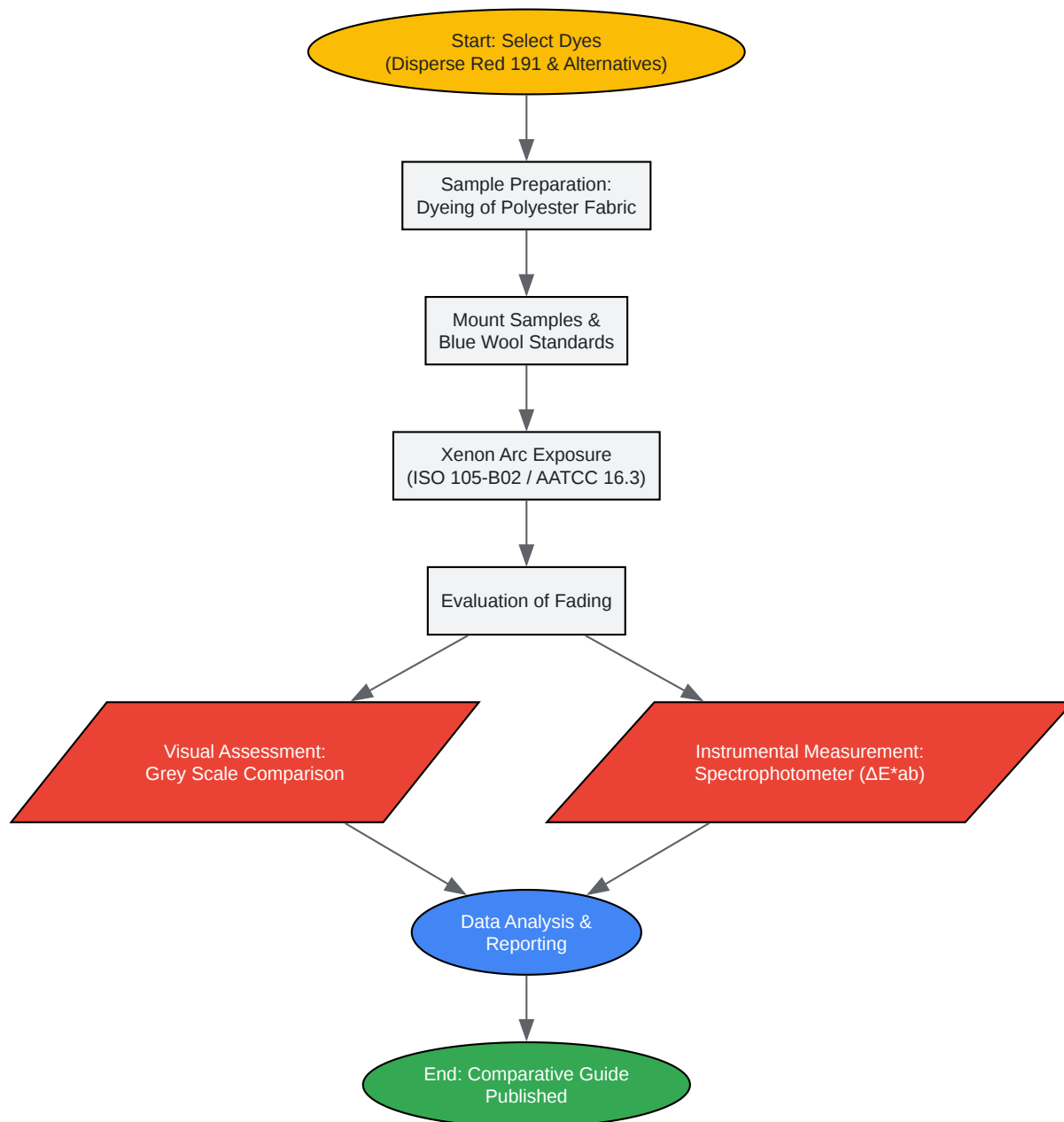


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Caption: Key factors influencing the lightfastness of disperse dyes.

Experimental Workflow

The following diagram outlines the systematic workflow for the validation of the lightfastness testing protocol.



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Caption: Workflow for the lightfastness testing of **Disperse Red 191**.

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